

Application Notes and Protocols for ISPA-28 in Cell Culture

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Compound of Interest

Compound Name: ISPA-28

Cat. No.: B10827993

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Introduction

ISPA-28 is a potent and specific antagonist of the plasmodial surface anion channel (PSAC), a crucial nutrient acquisition pathway for intraerythrocytic malaria parasites. By binding directly and reversibly to CLAG3, a key component of the PSAC, **ISPA-28** effectively blocks the uptake of essential solutes, leading to parasite starvation and death. These application notes provide a detailed protocol for the preparation of a stock solution of **ISPA-28** for use in in vitro cell culture experiments, ensuring optimal solubility, stability, and minimal solvent-induced cytotoxicity.

Quantitative Data Summary

The following tables summarize the key quantitative data for **ISPA-28**.

Table 1: Properties of **ISPA-28**

Property	Value	Reference
Molecular Weight	408.45 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Purity	≥98% (HPLC)	
CAS Number	1006335-39-2	[1][3]

Table 2: **ISPA-28** Stock Solution Preparation (10 mM in DMSO)

Parameter	Value
Mass of ISPA-28	4.08 mg
Volume of DMSO	1 mL
Final Concentration	10 mM

Table 3: Recommended Storage Conditions for **ISPA-28**

Format	Storage Temperature	Shelf Life
Powder	-20°C	3 years
Stock Solution in DMSO	-80°C	6 months
-20°C	1 month	

Experimental Protocols

1. Preparation of a 10 mM **ISPA-28** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ISPA-28** in dimethyl sulfoxide (DMSO).

Materials:

- **ISPA-28** powder

- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- **Weighing ISPA-28:** In a sterile environment (e.g., a laminar flow hood), carefully weigh 4.08 mg of **ISPA-28** powder using a calibrated analytical balance.
- **Dissolving in DMSO:** Transfer the weighed **ISPA-28** powder into a sterile microcentrifuge tube. Add 1 mL of anhydrous/sterile DMSO to the tube.
- **Solubilization:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

2. Preparation of Working Solutions for Cell Culture

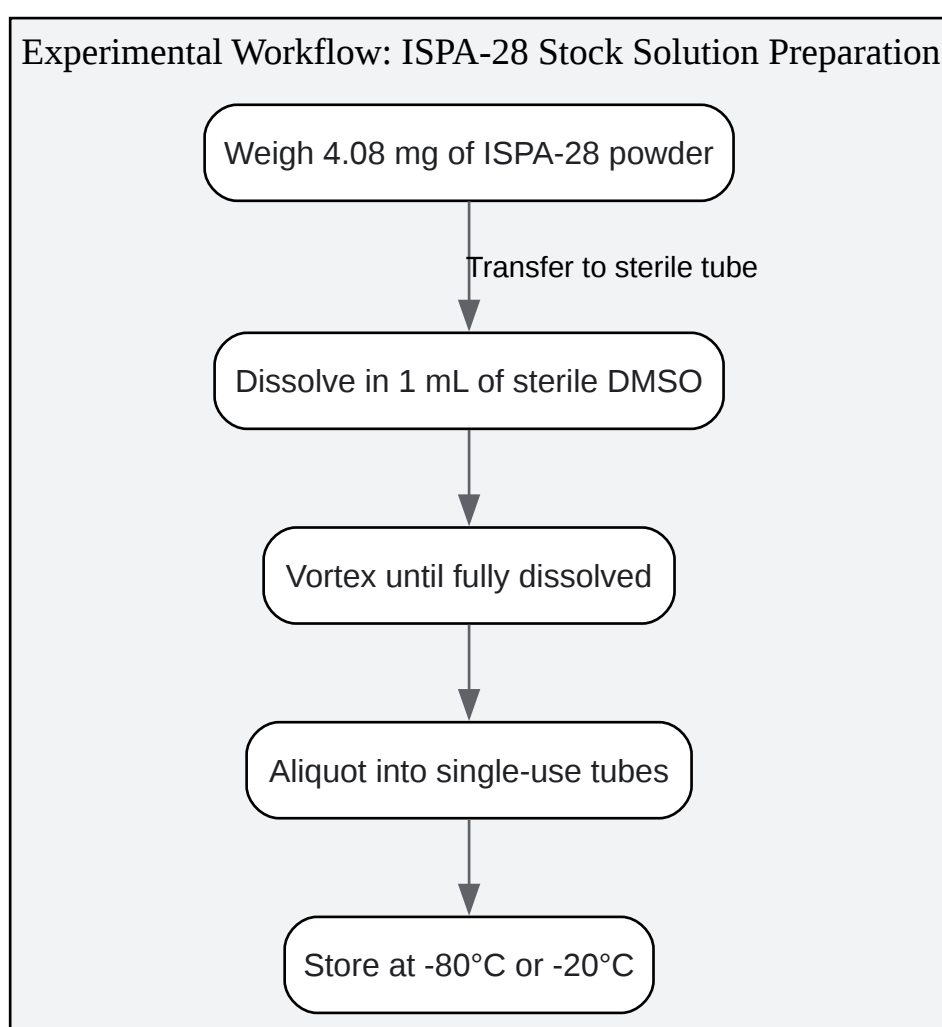
It is critical to maintain a low final concentration of DMSO in the cell culture medium to prevent solvent-induced cytotoxicity. The final DMSO concentration should ideally be below 0.1% and must not exceed 0.5%.

Procedure:

- **Thaw Stock Solution:** On the day of the experiment, thaw a single aliquot of the 10 mM **ISPA-28** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentrations. It is recommended to perform a multi-step dilution to ensure accuracy and homogeneity.

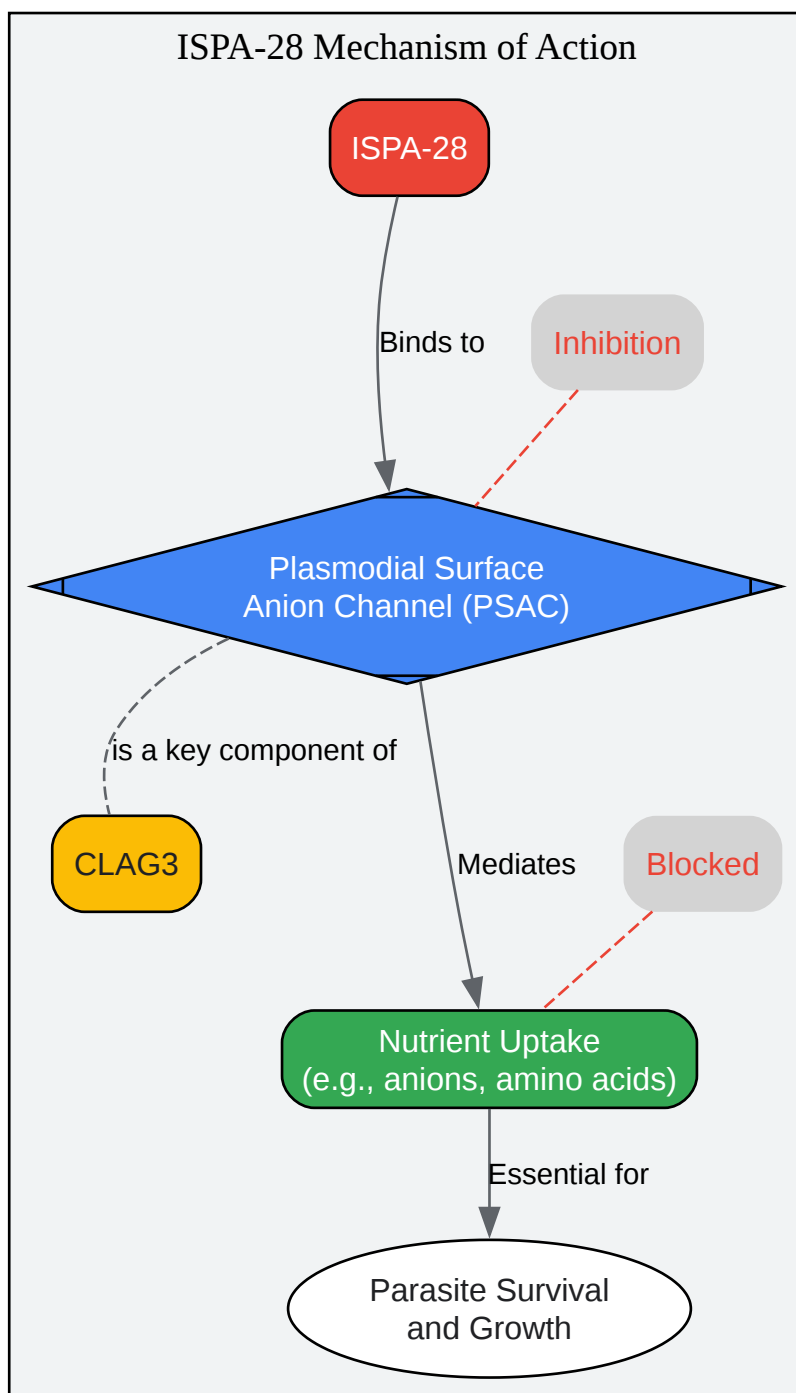
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the **ISPA-28** working solution. This is crucial to distinguish the effects of the compound from any potential effects of the solvent.
- **Cell Treatment:** Add the prepared working solutions (including the vehicle control) to your cell cultures and proceed with your experimental protocol.

Visualizations



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Caption: Workflow for preparing a 10 mM stock solution of **ISPA-28**.



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Caption: **ISPA-28** inhibits the PSAC by targeting CLAG3.

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